

Application Notes and Protocols for Evaluating (-)-Sesamin Bioactivity in Cell Culture

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Compound of Interest

Compound Name: (-)-Sesamin

Cat. No.: B1663412

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These application notes provide a comprehensive guide to evaluating the multifaceted bioactivity of **(-)-Sesamin** in various cell culture models. Detailed protocols for key assays are provided to ensure reproducibility and accuracy in assessing its anti-cancer, neuroprotective, anti-inflammatory, and antioxidant properties.

I. Anti-Cancer Bioactivity

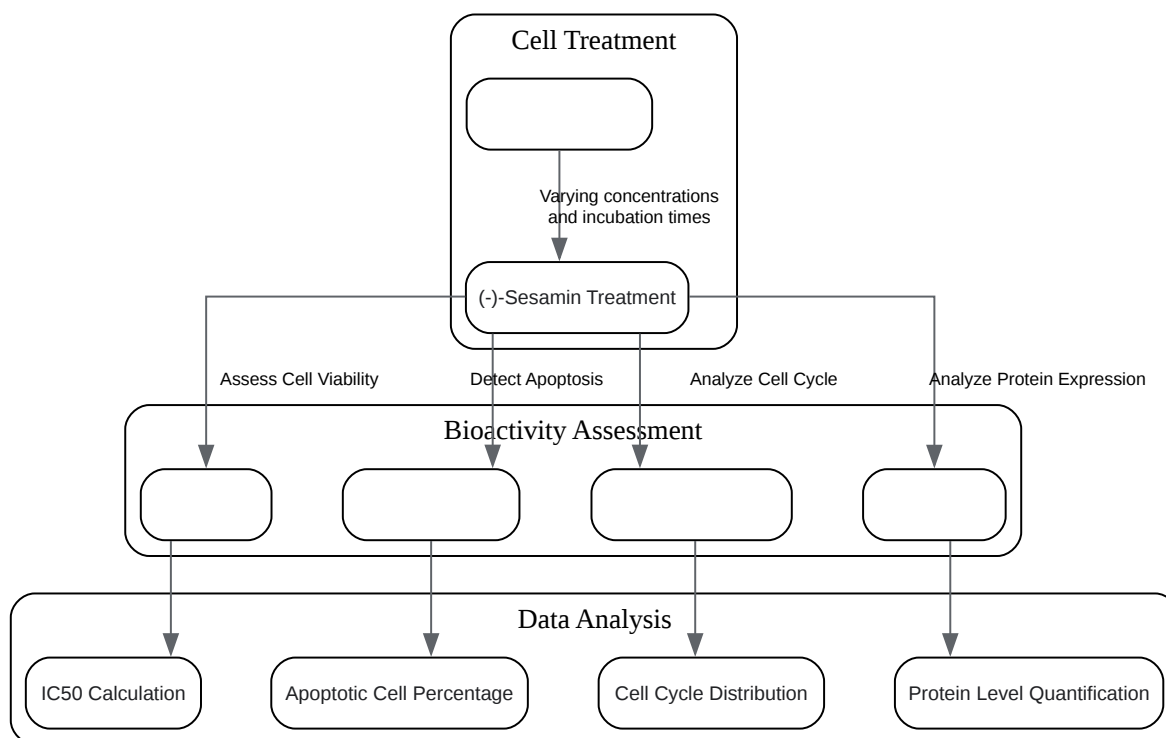
(-)-Sesamin has demonstrated significant anti-proliferative and pro-apoptotic effects across a range of cancer cell lines. The following assays are fundamental for quantifying these effects.

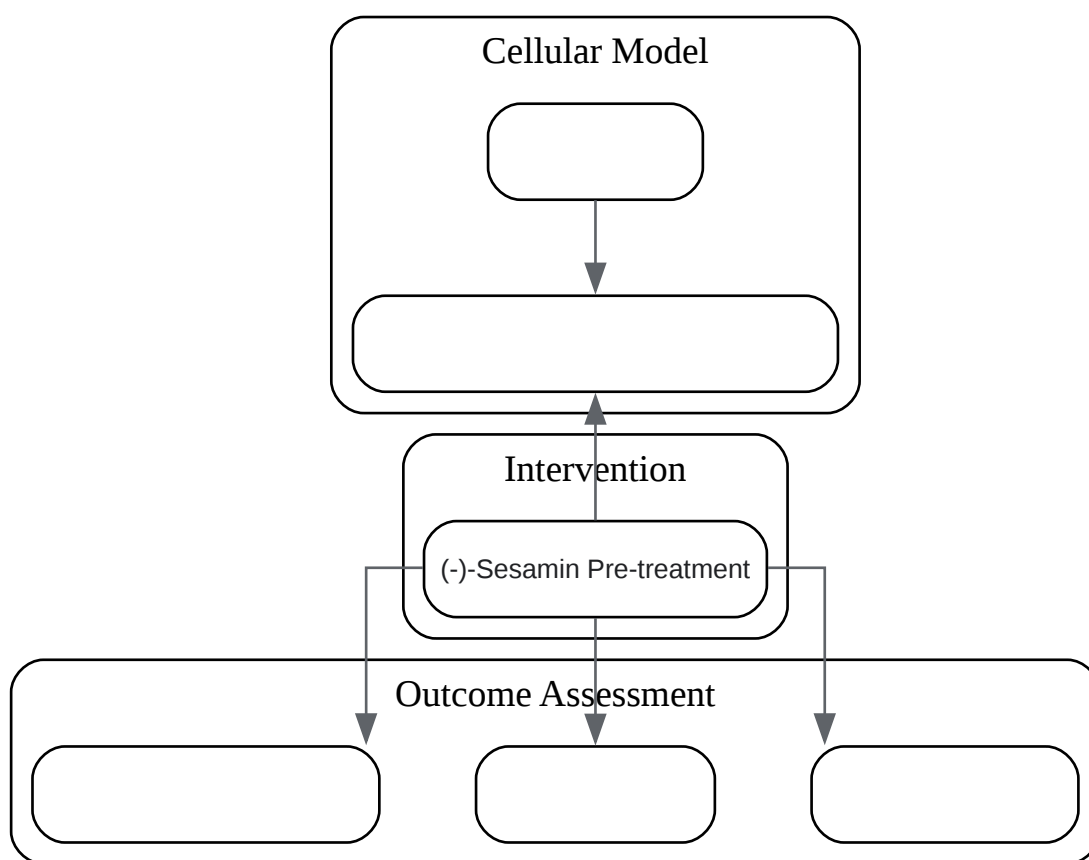
Data Presentation: Anti-Cancer Effects of (-)-Sesamin

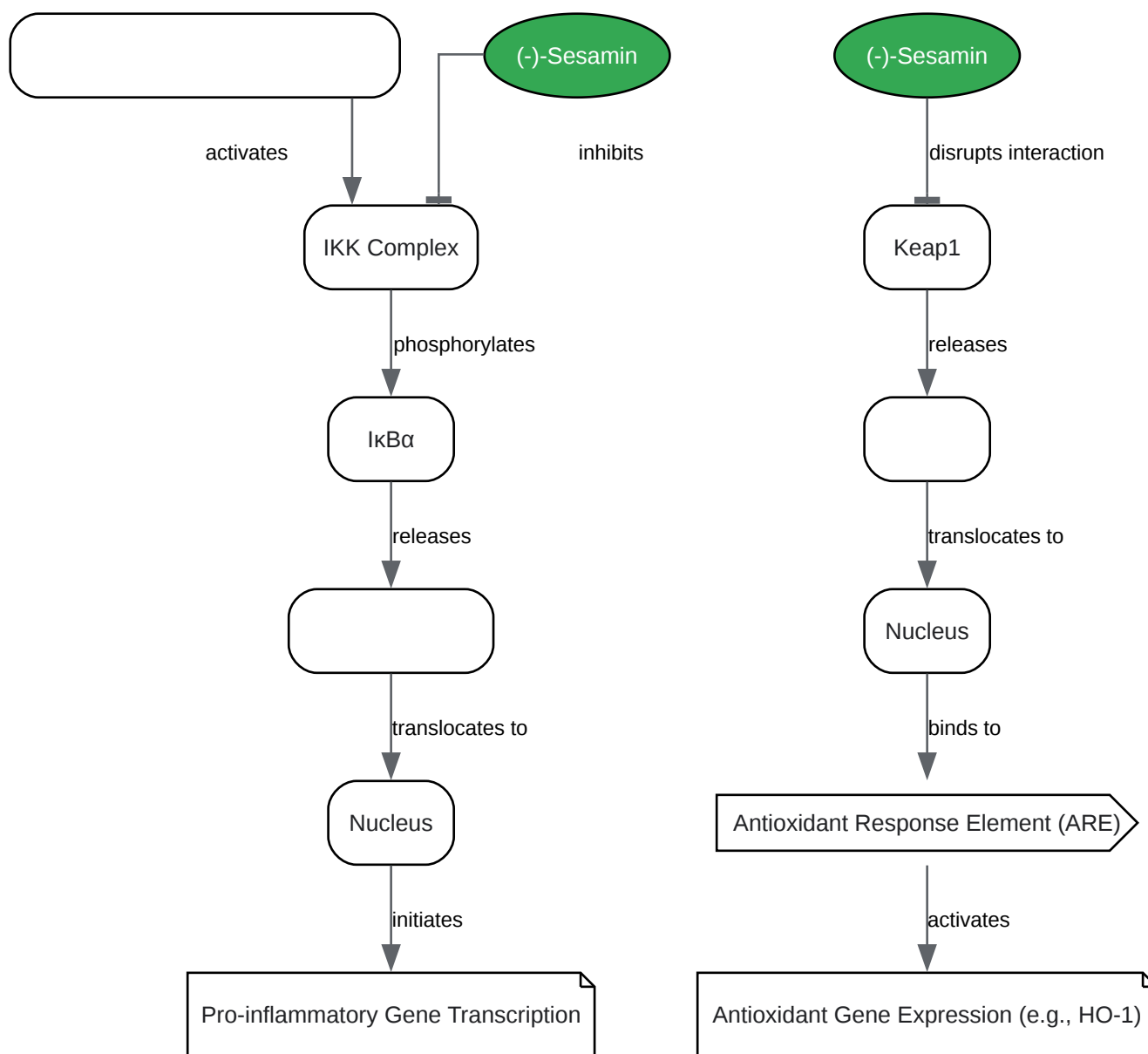
| Cell Line | Cancer Type | Assay | Endpoint | IC50 / Effective Concentration | Citation |
|------------|------------------------------|-------|--------------------|--------------------------------|---------------------|
| KBM-5 | Chronic Myeloid Leukemia | MTT | Cell Proliferation | 42.7 μ M | [1] |
| K562 | Chronic Myeloid Leukemia | MTT | Cell Proliferation | 48.3 μ M | [1] |
| U266 | Multiple Myeloma | MTT | Cell Proliferation | 51.7 μ M | [1] |
| DU145 | Prostate Cancer | MTT | Cell Proliferation | 60.2 μ M | [1] |
| HCT-116 | Colon Cancer | MTT | Cell Proliferation | 57.2 μ M | [1] |
| MiaPaCa-2 | Pancreatic Cancer | MTT | Cell Proliferation | 58.3 μ M | [1] |
| H1299 | Lung Adenocarcinoma | MTT | Cell Proliferation | 40.1 μ mol/L | [2] |
| MDA-MB-231 | Breast Cancer | MTT | Cell Proliferation | 51.1 μ M | [1] |
| MOLT-4 | Acute Lymphoblastic Leukemia | MTT | Cell Inhibition | 104.84 μ g/ml (at 48h) | [3] |
| NB4 | Acute Promyelocytic Leukemia | MTT | Cell Inhibition | 121.00 μ g/ml (at 48h) | [3] |
| HepG2 | Liver Cancer | MTT | Cell Viability | 98 μ M (at 48h) | [4] |

| | | | | |
|---------------------|---------------------------------------|-----------------|----------------------|---|
| MCF-7 | Breast Cancer | MTT | Cell Viability | 1, 10, 50 μ M showed dose-dependent reduction |
| FaDu, HSC-3, Ca9-22 | Head and Neck Squamous Cell Carcinoma | Transwell Assay | Migration & Invasion | Inhibition at 20 and 40 μ M |

Experimental Workflow: Evaluating Anti-Cancer Activity







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References

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- 3. Sesamin Acts as Anti-leukemic Compound Interacting with Novel Phosphoprotein Targets and Inducing Apoptosis in Leukemic Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. researchgate.net [researchgate.net]
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